

Technical Guide: Physical Properties of Dimethyl Diglycolate-d4

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Compound of Interest

Compound Name: *Dimethyl diglycolate-d4*

Cat. No.: *B041925*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Dimethyl diglycolate-d4** (CAS No: 1107650-54-3).[1] Due to the limited availability of experimental data for the deuterated form, this guide also includes data for its non-deuterated analogue, Dimethyl diglycolate (CAS No: 7040-23-5), for comparative purposes.[2][3]

Core Physical and Chemical Properties

Dimethyl diglycolate-d4 is the deuterated form of Dimethyl diglycolate, an organic compound used as a starting material in the manufacturing of unsaturated polyester resins and plasticizers.[1] The incorporation of deuterium atoms results in a higher molecular weight compared to the non-deuterated form.

Quantitative Data Summary

The following table summarizes the key physical property data available for both **Dimethyl diglycolate-d4** and Dimethyl diglycolate. It is important to note that some of the data for the non-deuterated form are estimates.

Property	Dimethyl Diglycolate-d4	Dimethyl Diglycolate
CAS Number	1107650-54-3[1]	7040-23-5[2][3]
Molecular Formula	C ₆ H ₆ D ₄ O ₅ [1]	C ₆ H ₁₀ O ₅ [3]
Molecular Weight	166.17 g/mol [1]	162.14 g/mol [2][3]
Appearance	Green Oil[1]	Not specified
Melting Point	Not specified	36 °C / Not Available
Boiling Point	Not specified	211.3 °C at 760 mmHg / 208.81 °C (estimate)
Density	Not specified	1.15 g/cm ³ / 1.2132 (estimate)
Solubility	Not specified	Soluble in DCM, Ethyl Acetate, Methanol
Flash Point	Not specified	84.1 °C
Refractive Index	Not specified	1.4230 (estimate)
Storage	2-8°C Refrigerator[1]	Not specified
Shipping Conditions	Ambient[1]	Not specified

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Dimethyl diglycolate-d4** are not readily available in the public domain. The data presented are typically found in supplier specifications and chemical databases.

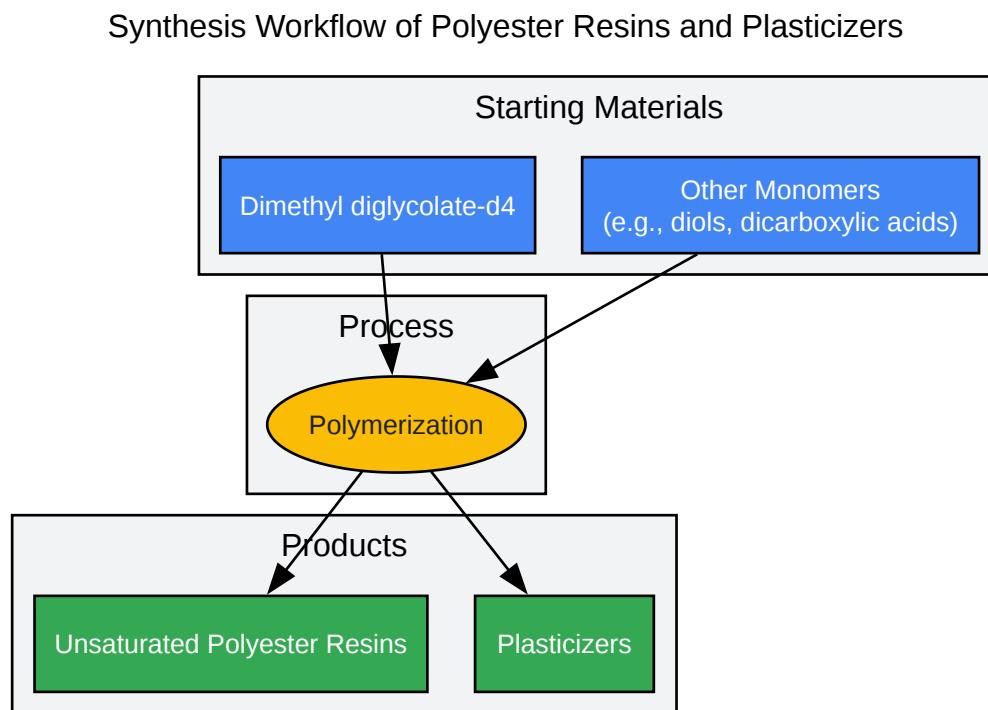
Generally, the determination of these physical properties would follow standard laboratory procedures:

- Melting and Boiling Points: Determined using a melting point apparatus or by distillation for the boiling point, respectively. These are fundamental techniques in the physical characterization of chemical substances.
- Density: Can be measured using a pycnometer or a hydrometer.

- Solubility: Assessed by dissolving a known amount of the substance in various solvents and observing its dissolution behavior.
- Spectroscopic Analysis: Techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for confirming the identity and purity of the deuterated compound.

Applications and Synthesis Workflow

The primary application of isotope-labelled Dimethyl Diglycolate is as a starting material in the synthesis of unsaturated polyester resins and plasticizers.^[1] The workflow for this application can be conceptually illustrated as follows:



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Caption: Synthetic pathway from **Dimethyl diglycolate-d4** to final products.

This guide provides a summary of the currently available information on the physical properties of **Dimethyl diglycolate-d4**. For further in-depth analysis, it is recommended to consult the

direct suppliers of this compound or perform experimental determination of the desired properties.

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